

An In-depth Technical Guide to the Acute and Chronic Toxicity of Carbosulfan

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Compound of Interest

Compound Name: Carbosulfan

Cat. No.: B1218777

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Introduction

Carbosulfan, a carbamate insecticide, is primarily utilized for the control of soil-dwelling and foliar pests in a variety of agricultural crops. Its mode of action, like other carbamates, is the inhibition of acetylcholinesterase (AChE), an enzyme critical for the proper functioning of the nervous system. This inhibition leads to an accumulation of the neurotransmitter acetylcholine, resulting in overstimulation of nerves, paralysis, and ultimately death in target insects.[1][2]

Carbosulfan itself is a pro-insecticide, which is metabolized to the more potent AChE inhibitor, carbofuran.[3][4] This guide provides a comprehensive overview of the acute and chronic toxicity of **Carbosulfan**, with a focus on data presentation, detailed experimental protocols, and visualization of key pathways.

Data Presentation: Quantitative Toxicity Data

The following tables summarize the key quantitative toxicity data for **Carbosulfan** across various species and exposure routes.

Table 1: Acute Toxicity of Carbosulfan

Species	Route of Administration	Parameter	Value	Reference(s)
Rat	Oral	LD50	90 - 250 mg/kg bw	[3] [5]
Rat	Inhalation	LC50	0.61 mg/L	[3] [5]
Rabbit	Dermal	LD50	>2000 mg/kg bw	[3] [5]

Table 2: Chronic Toxicity of Carbosulfan (No-Observed-Adverse-Effect Level - NOAEL)

Species	Duration of Study	Key Effects	NOAEL	Reference(s)
Mouse	2-year	Reductions in body weight, inhibition of brain and erythrocyte cholinesterase activity, reductions in spleen weight.	2.5 mg/kg bw/day	[6]
Rat	2-year	Pathological changes in the eye, inhibition of brain and erythrocyte cholinesterase activity, body-weight reduction.	1.0 mg/kg bw/day	[3][6]
Dog	6-month	Effects on blood chemistry, occasional reductions in food consumption and body-weight gain.	1.3 mg/kg bw/day	[3]
Rat	3-generation reproductive	Decreases in body weight (parental), reductions in litter size, pup body weight, and pup body-weight gain (offspring).	1.3 mg/kg bw/day	[6]

Experimental Protocols

Detailed methodologies are crucial for the replication and interpretation of toxicological studies. Below are representative protocols for key acute and chronic toxicity studies of **Carbosulfan**.

Acute Oral Toxicity Study in Rats (Adapted from OECD Guideline 420)

- **Test Animals:** Young adult, healthy, nulliparous, and non-pregnant female Wistar rats are used. Animals are acclimated to the laboratory conditions for at least 5 days before the study. [\[7\]](#)
- **Housing and Diet:** Animals are housed in individual cages with controlled temperature and humidity, and a 12-hour light/dark cycle. Standard laboratory rodent diet and water are provided ad libitum, except for a fasting period of at least 16 hours before administration of the test substance. [\[7\]](#)
- **Dose Administration:** **Carbosulfan** is administered as a single oral dose by gavage. Corn oil is a common vehicle used for administration. [\[3\]](#)[\[7\]](#)
- **Observations:**
 - **Clinical Signs:** Animals are observed for clinical signs of toxicity several times on the day of administration and at least once daily for 14 days. Observations include changes in skin and fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects. [\[7\]](#) Signs of cholinesterase inhibition such as salivation, lacrimation, tremors, and diarrhea are specifically monitored. [\[8\]](#)
 - **Body Weight:** Individual body weights are recorded shortly before administration, and then weekly until the end of the 14-day observation period. [\[7\]](#)
 - **Mortality:** All mortalities are recorded.
- **Pathology:** At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy. Any macroscopic pathological findings are recorded. [\[7\]](#)

6-Month Chronic Toxicity Study in Dogs

- **Test Animals:** Purebred Beagle dogs, approximately 4-6 months of age at the start of the study, are used. Animals are acclimated to the laboratory conditions before the study begins.
- **Housing and Diet:** Dogs are housed individually in pens. A standard certified laboratory dog diet is provided, and water is available ad libitum.
- **Dose Administration:** **Carbosulfan** is administered orally in gelatin capsules daily for 6 months.
- **Observations and Examinations:**
 - **Clinical Observations:** Cageside observations for signs of toxicity are made daily.
 - **Body Weight and Food Consumption:** Recorded weekly.
 - **Ophthalmological Examination:** Conducted before the study and at termination.
 - **Hematology and Clinical Chemistry:** Blood samples are collected at pre-test, 3 months, and at termination for analysis of hematological and clinical chemistry parameters.
 - **Urinalysis:** Conducted at pre-test, 3 months, and at termination.
 - **Cholinesterase Activity:** Plasma and erythrocyte cholinesterase activities are measured at specified intervals.
- **Pathology:** At the end of the 6-month period, all animals are euthanized. A full necropsy is performed, and a comprehensive set of tissues is collected for histopathological examination. Organ weights are recorded.

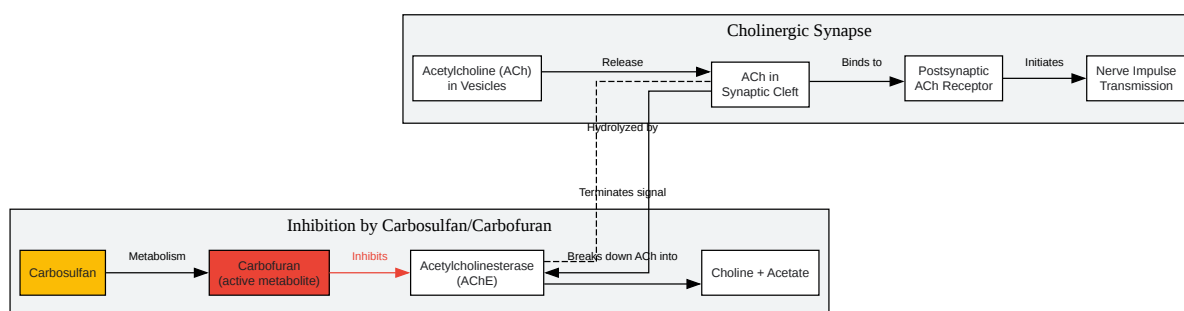
2-Year Chronic Toxicity and Carcinogenicity Study in Rats

- **Test Animals:** Wistar rats, approximately 6-8 weeks old at the start of the study.
- **Housing and Diet:** Animals are housed in a controlled environment with a standard diet. **Carbosulfan** is incorporated into the diet at various concentrations.
- **Dose Administration:** The test substance is administered in the diet for 104 weeks.

- Observations and Examinations:
 - Clinical Observations: Daily checks for signs of toxicity and twice-daily mortality checks.
 - Body Weight and Food Consumption: Recorded weekly for the first 13 weeks and bi-weekly thereafter.
 - Hematology, Clinical Chemistry, and Urinalysis: Performed at 3, 6, 12, 18, and 24 months.
 - Cholinesterase Activity: Brain, erythrocyte, and plasma cholinesterase activities are measured at termination.
- Pathology: A complete gross necropsy is performed on all animals. A comprehensive list of tissues and organs is collected for histopathological examination.

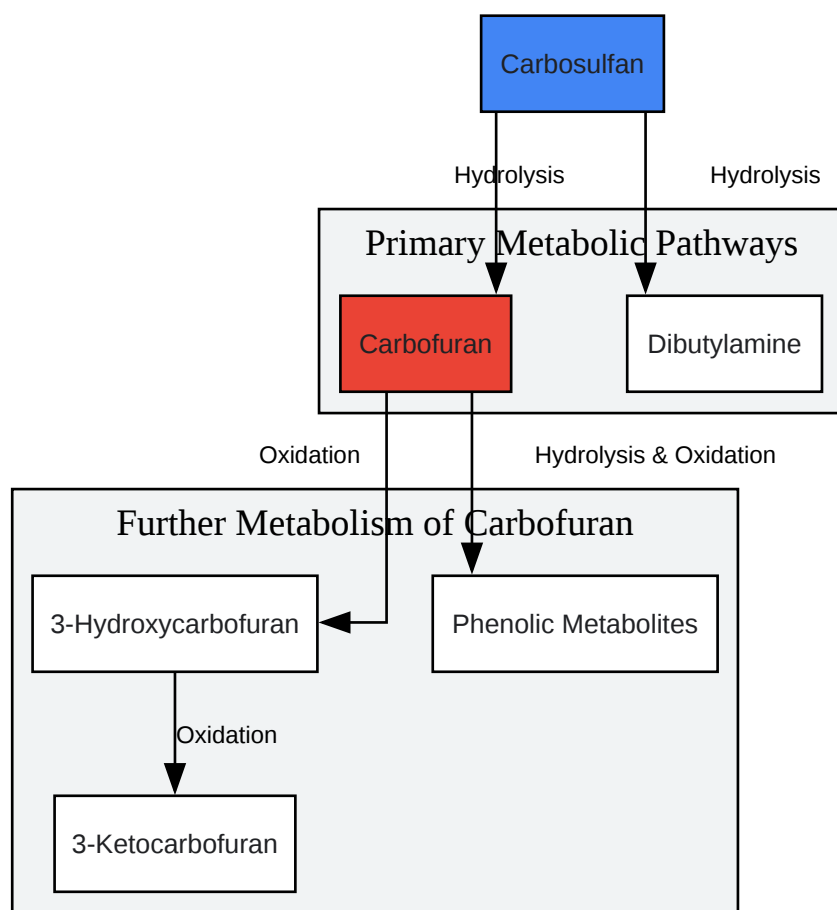
Mandatory Visualizations

Signaling Pathways and Experimental Workflows



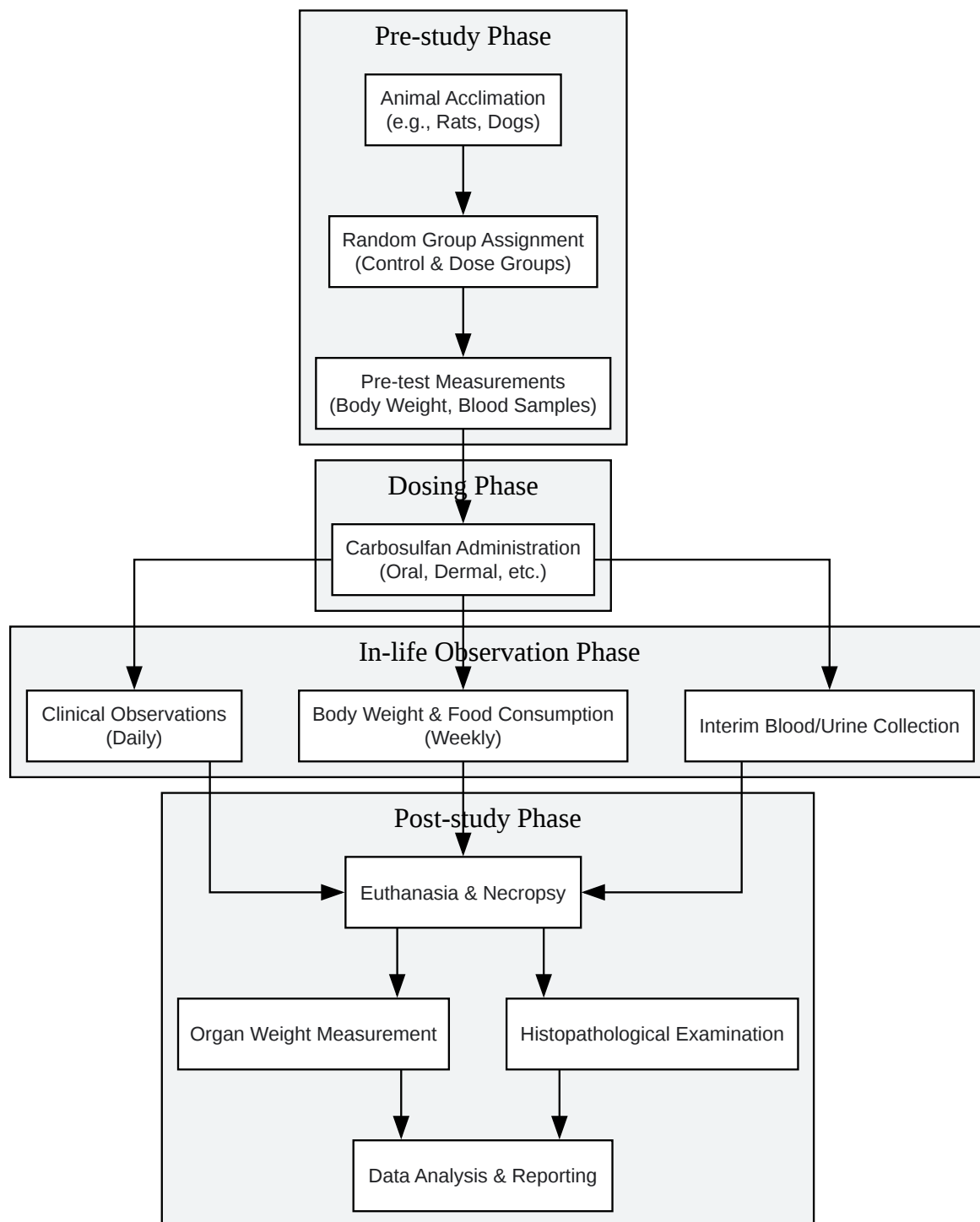
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Caption: Acetylcholinesterase Inhibition Pathway by **Carbosulfan**.



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Caption: Metabolic Pathway of **Carbosulfan**.



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Caption: General Experimental Workflow for a Toxicity Study.

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